Characterization of Aryl Ketones: A Comprehensive Guide to Analytical Methods and Protocols

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Cyclopentyl 3-methoxyphenyl ketone*
CAS No.:	*339549-67-6*
Cat. No.:	*B1313817*

Get Quote

Abstract

Aryl ketones are a cornerstone of organic chemistry, forming the structural backbone of numerous pharmaceuticals, natural products, and advanced materials. Their precise characterization is paramount for ensuring purity, confirming structure, and understanding reactivity. This comprehensive guide provides researchers, scientists, and drug development professionals with a detailed overview of the principal analytical methods for the structural elucidation and quantification of aryl ketones. Integrating field-proven insights with established scientific principles, this document offers not just procedural steps but also the causal logic behind experimental choices. Detailed, step-by-step protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), Infrared (IR) Spectroscopy, Ultraviolet-Visible (UV-Vis) Spectroscopy, and X-ray Crystallography are presented, alongside practical data interpretation guides and troubleshooting advice.

© 2026 BenchChem. All rights reserved.

Introduction: The Significance of Aryl Ketone Characterization

Aryl ketones, compounds containing a carbonyl group bonded to at least one aromatic ring, are ubiquitous structural motifs. Their synthesis and modification are central to many chemical research and development programs. The electronic conjugation between the aryl ring and the carbonyl group imparts unique chemical and spectroscopic properties that are leveraged in various applications. Accurate characterization is therefore not merely a quality control step but a fundamental necessity for meaningful scientific advancement. This guide is structured to provide a multi-faceted analytical approach, ensuring a comprehensive and validated characterization of any aryl ketone sample.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Gold Standard for Structural Elucidation

NMR spectroscopy is arguably the most powerful technique for the unambiguous determination of the molecular structure of organic compounds.[1] It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms.

Foundational Principles

NMR relies on the magnetic properties of atomic nuclei, primarily ^{1}H (proton) and ^{13}C. When placed in a strong magnetic field, these nuclei can exist in different spin states. The absorption of radiofrequency (RF) radiation causes transitions between these states, and the precise frequency required for this transition (the chemical shift, δ) is highly sensitive to the local electronic environment.

For aryl ketones, the electron-withdrawing nature of the carbonyl group and the anisotropic effect of the aromatic ring create a highly dispersed and informative NMR spectrum. Protons and carbons closer to the carbonyl group are "deshielded" and appear at a higher chemical shift (downfield).[2]

Data Interpretation: Characteristic Chemical Shifts

The following table summarizes typical chemical shift ranges for aryl ketones.

© 2026 BenchChem. All rights reserved.

Nucleus	Position	Typical Chemical Shift (δ, ppm)	Rationale & Notes
^{1}H	Aromatic Protons (ortho to C=O)	7.7 - 8.0	Deshielded due to the anisotropy and electron-withdrawing effect of the carbonyl group.
Aromatic Protons (meta, para)	7.2 - 7.6	Resonate in the typical aromatic region, influenced by other ring substituents.	
α-Protons (e.g., $-CH_3$ on acetophenone)	2.5 - 2.7	Deshielded by the adjacent carbonyl group.[3]	
^{13}C	Carbonyl Carbon (C=O)	195 - 210	Highly deshielded, making it a hallmark peak. Its exact position can indicate conjugation and steric hindrance.[4]
Aromatic Carbon (ipso- to C=O)	135 - 140	The carbon directly attached to the carbonyl group.	
Other Aromatic Carbons	128 - 135	Standard aromatic region.	
α-Carbon (e.g., $-CH_3$ on acetophenone)	25 - 35	Influenced by the deshielding effect of the carbonyl.	

Experimental Protocol: ^{1}H and ^{13}C NMR

© 2026 BenchChem. All rights reserved.

This protocol outlines the standard procedure for acquiring high-quality NMR spectra of an aryl ketone sample.

Materials:

- Aryl ketone sample (5-10 mg for ^{1}H, 20-50 mg for ^{13}C)
- Deuterated solvent (e.g., $CDCl_3$, DMSO-d_6)
- NMR tube (5 mm)
- Pipette/syringe
- Tetramethylsilane (TMS) as internal standard (often pre-added to solvent)

Procedure:

- Sample Dissolution: Accurately weigh the aryl ketone sample and dissolve it in approximately 0.6-0.7 mL of the chosen deuterated solvent directly in a clean, dry vial. Ensure the solvent is appropriate for the sample's solubility and does not have signals that overlap with key analyte resonances.
- Transfer: Transfer the solution to the NMR tube. The liquid height should be sufficient to cover the NMR probe's detection coils (typically ~4 cm).
- Instrumentation Setup:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - "Shim" the magnetic field to achieve maximum homogeneity, which is critical for sharp, well-resolved peaks.
  - Tune and match the probe for the desired nucleus (^{1}H or ^{13}C).
- ^{1}H NMR Acquisition:

© 2026 BenchChem. All rights reserved.

- Spectral Width: Set a spectral width of approximately -2 to 12 ppm.[5]
- Pulse Angle: Use a 30-45° pulse angle for quantitative analysis.[5]
- Acquisition Time: Typically 2-4 seconds.[5]
- Relaxation Delay: A delay of 1-5 seconds between pulses ensures full relaxation for accurate integration.
- Number of Scans: Usually 8 to 16 scans are sufficient for a concentrated sample.

- ^{13}C NMR Acquisition:
  - Pulse Program: Use a standard proton-decoupled pulse sequence to simplify the spectrum to singlets.
  - Spectral Width: Set a spectral width of 0 to 220 ppm to encompass the carbonyl carbon.[5]
  - Acquisition Time: Typically 1-2 seconds.[5]
  - Relaxation Delay: A longer delay (2-5 seconds) is often needed for quaternary carbons, including the carbonyl carbon.[5]
  - Number of Scans: A higher number of scans (e.g., 128 to 1024 or more) is required due to the low natural abundance of ^{13}C.[5]

- Data Processing:
  - Apply a Fourier Transform to the acquired Free Induction Decay (FID).
  - Phase the spectrum to ensure all peaks are in the positive absorption mode.
  - Calibrate the chemical shift scale using the residual solvent peak (e.g., $CHCl_3$ at 7.26 ppm) or TMS (0 ppm).[5]
  - Integrate the ^{1}H NMR signals to determine the relative ratios of different types of protons.

© 2026 BenchChem. All rights reserved.

Mass Spectrometry (MS): Unveiling Molecular Weight and Fragmentation

Mass spectrometry is an essential technique for determining the molecular weight of a compound and gaining structural insights through its fragmentation pattern.[6] It is highly sensitive, requiring only trace amounts of sample.

Foundational Principles

In MS, molecules are ionized, converted into gas-phase ions, and then separated based on their mass-to-charge ratio (m/z).[6] For aryl ketones, common ionization techniques include Electron Ionization (EI), which is a hard ionization method causing extensive fragmentation, and Electrospray Ionization (ESI), a soft technique that typically leaves the molecular ion intact.[7]

The fragmentation of aryl ketones in EI-MS is often predictable. Two key fragmentation pathways are:

- α-Cleavage: The bond between the carbonyl carbon and an adjacent carbon is broken. For an aryl ketone like acetophenone, this results in the formation of a stable acylium ion (e.g., $C_6H_5CO^+$ at m/z = 105) and a methyl radical.[8]
- McLafferty Rearrangement: This occurs in aryl ketones with a sufficiently long alkyl chain containing a γ-hydrogen. It involves the transfer of the γ-hydrogen to the carbonyl oxygen, followed by cleavage of the α-β bond, resulting in a neutral alkene and a charged enol radical cation.

Experimental Protocol: GC-MS for Volatile Aryl Ketones

This protocol is suitable for volatile and thermally stable aryl ketones, such as acetophenone and its derivatives.

Materials:

- Aryl ketone sample
- Volatile organic solvent (e.g., dichloromethane, hexane, methanol).[9]

© 2026 BenchChem. All rights reserved.

- GC vial with a screw cap and septum.[10]
- Micropipettes or syringe for dilution.

Procedure:

- Sample Preparation:
  - Prepare a stock solution of the sample at approximately 1 mg/mL in a suitable volatile solvent.[11]
  - Perform a serial dilution to a working concentration of ~1-10 µg/mL. High concentrations can saturate the detector.[12]
  - Transfer the final solution to a GC vial.[9]
- Instrumentation Setup (Typical Parameters):
  - GC Column: A non-polar column (e.g., HP-5MS, 30 m x 0.25 mm ID x 0.25 µm film thickness) is generally effective.[13]
  - Carrier Gas: Helium with a constant flow rate of ~1 mL/min.
  - Inlet Temperature: 250 °C.
  - Oven Temperature Program:
    - Initial temperature: 50-100 °C, hold for 1-2 minutes.
    - Ramp: Increase temperature at 10-20 °C/min to a final temperature of 280-300 °C.
    - Hold at the final temperature for 5-10 minutes.
  - Transfer Line Temperature: 280 °C.
- MS Acquisition:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.[14]

© 2026 BenchChem. All rights reserved.

- MS Source Temperature: 230 °C.
- MS Quadrupole Temperature: 150 °C.
- Scan Range: m/z 40-500.

- Data Analysis:
  - Identify the peak corresponding to your compound in the total ion chromatogram (TIC).
  - Extract the mass spectrum for that peak.
  - Identify the molecular ion peak (M^+) to confirm the molecular weight.
  - Analyze the fragmentation pattern, identifying key fragments like the acylium ion resulting from α-cleavage. Compare the obtained spectrum with a library database (e.g., NIST) for confirmation.

Chromatographic Methods: Separation and Quantification

Chromatography is indispensable for assessing the purity of aryl ketones and for separating them from reaction mixtures or complex matrices.[15] HPLC and GC are the two most common modalities.

High-Performance Liquid Chromatography (HPLC)

HPLC separates compounds based on their differential partitioning between a liquid mobile phase and a solid stationary phase.[16] For aryl ketones, reversed-phase HPLC is the most common approach.

In reversed-phase HPLC, the stationary phase (e.g., C18-silica) is nonpolar, while the mobile phase is a polar solvent mixture, typically water and acetonitrile or methanol.[3] More nonpolar compounds interact more strongly with the stationary phase and thus have longer retention times. The polarity of aryl ketones can be tuned by substituents on the aromatic ring, allowing for effective separation.

Materials:

© 2026 BenchChem. All rights reserved.

- Aryl ketone sample
- HPLC-grade acetonitrile (MeCN) and water
- Acid modifier (e.g., formic acid or trifluoroacetic acid, TFA)[17]
- HPLC vials

Procedure:

- Sample Preparation:
  - Dissolve the sample in the mobile phase or a compatible solvent (e.g., MeCN) to a concentration of ~0.1-1.0 mg/mL.
  - Filter the sample through a 0.22 or 0.45 µm syringe filter to remove particulates that could damage the column.
  - Transfer to an HPLC vial.
- Instrumentation Setup (Typical Parameters):
  - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).[17]
  - Mobile Phase: A mixture of water and acetonitrile (e.g., starting with 50:50 v/v).[3] Add 0.1% formic acid to both solvents to improve peak shape.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 5-20 µL.
  - Detection: UV detector set at a wavelength where the aryl ketone has strong absorbance (e.g., 254 nm or 287 nm).[17][18]
  - Column Temperature: 25-30 °C.
- Elution Method:

© 2026 BenchChem. All rights reserved.

- Isocratic: If separating simple mixtures with similar polarities, a constant mobile phase composition can be used.
- Gradient: For more complex mixtures, a gradient elution is preferred. For example, start with a higher water content (e.g., 60% water) and gradually increase the acetonitrile content over 10-20 minutes to elute more strongly retained components.[17]

- Data Analysis:
  - Identify peaks based on their retention times compared to a known standard.
  - Assess purity by calculating the area percentage of the main peak relative to the total area of all peaks.
  - For quantification, create a calibration curve using standards of known concentrations.

Vibrational Spectroscopy: Probing Functional Groups

Infrared (IR) spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.[19]

Foundational Principles

IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of its chemical bonds (e.g., stretching and bending). The frequency of the absorbed radiation is specific to the type of bond and its environment. The carbonyl group (C=O) of a ketone has a very strong and characteristic stretching vibration, making it easily identifiable.[20]

For aryl ketones, conjugation with the aromatic ring lowers the energy (and thus the wavenumber) of the C=O stretching vibration compared to a simple aliphatic ketone. This is due to the delocalization of π-electrons, which slightly weakens the C=O double bond.

Data Interpretation: Key IR Absorptions

© 2026 BenchChem. All rights reserved.

Vibration	Typical Wavenumber (cm^{-1})	Appearance	Notes
C=O Stretch	1685 - 1665	Strong, sharp	Lower than saturated ketones (~1715 cm^{-1}) due to conjugation. [21]
Aromatic C=C Stretch	1600 - 1450	Medium to weak, sharp	Multiple bands are often observed.
Aromatic C-H Stretch	3100 - 3000	Weak to medium, sharp	Appears just above the aliphatic C-H stretch region.
C-C-C Stretch	1300 - 1230	Medium to strong	Involves the aryl-C(O)-alkyl framework.

Experimental Protocol: FTIR using KBr Pellet

This is a classic method for analyzing solid samples.[22]

Materials:

- Aryl ketone sample (1-2 mg)
- FTIR-grade potassium bromide (KBr), dried (100-200 mg)
- Agate mortar and pestle
- Pellet press

Procedure:

- Grinding: Place the KBr in the mortar and grind it to a fine powder. Add the aryl ketone sample and continue grinding until the mixture is a homogenous, fine powder.[22]
- Pressing the Pellet: Transfer a portion of the mixture to the pellet press die. Apply pressure (as per the manufacturer's instructions) to form a transparent or translucent pellet. A cloudy

© 2026 BenchChem. All rights reserved.

pellet indicates insufficient grinding or moisture.[21]

- Analysis: Place the KBr pellet in the sample holder of the FTIR spectrometer.
- Acquisition: Collect a background spectrum (of air). Then, collect the sample spectrum. The instrument software will automatically ratio the sample spectrum against the background.
- Data Processing: Identify the key absorption bands and compare them to known values for aryl ketones.

Alternative Method (ATR-FTIR): For rapid analysis without sample preparation, Attenuated Total Reflectance (ATR) is an excellent choice. Simply place a small amount of the solid or liquid sample directly onto the ATR crystal and apply pressure to ensure good contact.[20]

Ancillary Methods: UV-Vis and X-ray Crystallography

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. Aryl ketones exhibit characteristic absorptions due to the promotion of electrons in the carbonyl and aromatic π-systems.

- n → π* Transition: A typically weak absorption band is observed in the 270-300 nm range, corresponding to the excitation of a non-bonding (n) electron from the carbonyl oxygen to an anti-bonding (π*) orbital.[23]
- π → π* Transition: A much stronger absorption is typically seen at shorter wavelengths (<250 nm), arising from electron promotion within the conjugated π-system of the aromatic ring and carbonyl group.

While not as structurally informative as NMR, UV-Vis is an excellent quantitative tool. A common method involves derivatizing the ketone with 2,4-dinitrophenylhydrazine (DNPH) to form a colored hydrazone, which can be quantified colorimetrically.[24]

Single-Crystal X-ray Crystallography

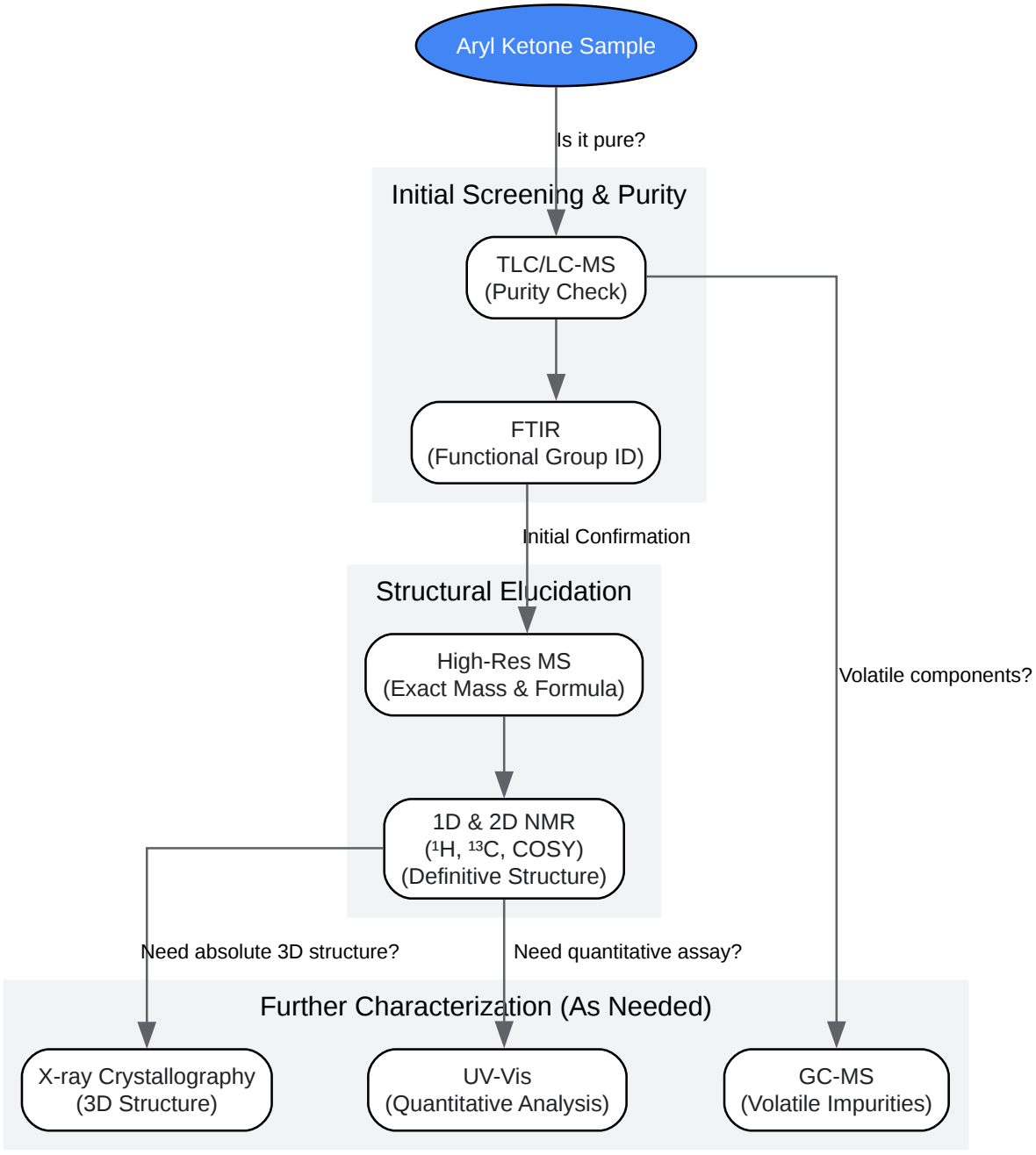
© 2026 BenchChem. All rights reserved.

For aryl ketones that can be grown as high-quality single crystals, X-ray crystallography provides the ultimate structural proof.[25] It determines the precise three-dimensional arrangement of atoms in the solid state, yielding exact bond lengths, bond angles, and intermolecular interactions.[26] This technique is invaluable for confirming stereochemistry and understanding solid-state packing. The primary challenge lies in growing a suitable single crystal, which often requires extensive screening of crystallization conditions.[27]

Integrated Analytical Workflow

A robust characterization of an aryl ketone relies on the synergistic use of multiple techniques. The following workflow illustrates a logical progression for analyzing a newly synthesized or unknown aryl ketone sample.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Integrated workflow for aryl ketone characterization.

Conclusion

The comprehensive characterization of aryl ketones is achieved not by a single technique, but by the thoughtful application of an array of complementary analytical methods. From the

© 2026 BenchChem. All rights reserved.

detailed structural map provided by NMR to the precise molecular weight from MS and the functional group fingerprint from IR, each method contributes a vital piece of the puzzle. The protocols and insights provided in this guide are intended to empower researchers to confidently and accurately analyze these critical chemical entities, ensuring the integrity and validity of their scientific work.

References

- Organomation. (n.d.). Mass Spectrometry Sample Preparation Guide. Retrieved from [Link]
- Mass Spectrometry Research Facility, University of Oxford. (n.d.). Sample Preparation Protocol for Open Access MS. Retrieved from [Link]
- SCION Instruments. (n.d.). Sample preparation GC-MS. Retrieved from [Link]
- Harvard Center for Mass Spectrometry. (n.d.). Sample Preparation. Retrieved from [Link]
- Wikipedia. (2023). Sample preparation in mass spectrometry. Retrieved from [Link]
- SIELC Technologies. (n.d.). Separation of Benzophenone on Newcrom R1 HPLC column. Retrieved from [Link]
- University of California, Los Angeles. (n.d.). Sample preparation for FT-IR. Retrieved from [Link]
- Scirp.org. (2014). GC/MS Analyses of Thiosemicarbazones Synthesized from Acetophenones: Thermal Decay and Mass Spectra Features. Retrieved from [Link]
- Platypus Technologies. (n.d.). What Is Single-Crystal X-ray Diffraction (XRD) and How Does It Work? Retrieved from [Link]
- University of Waterloo. (n.d.). About Single X-ray Diffraction. Retrieved from [Link]
- Torkabadi, E., et al. (2010). Solid-Phase Extraction and Reverse-Phase HPLC: Application to Study the Urinary Excretion Pattern of Benzophenone-3 and its Metabolite 2,4-Dihydroxybenzophenone in Human Urine. ISRN Dermatology. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Drawell. (n.d.). Sample Preparation for FTIR Analysis - Sample Types and Prepare Methods. Retrieved from [Link]
- Harris, K. D. M. (2007). Structure Determination of Organic Molecular Solids from Powder X-Ray Diffraction Data: Current Opportunities and State of the Art. ResearchGate. Retrieved from [Link]
- HELIX Chromatography. (n.d.). HPLC Methods for analysis of Benzophenone. Retrieved from [Link]
- Chen, W.-C., et al. (2020). Development and Validation of Benzophenone Derivatives in Packaged Cereal-Based Foods by Solid–Liquid Extraction and Ultrahigh-Performance Liquid Chromatography–Tandem Mass Spectrometry. MDPI. Retrieved from [Link]
- Roman, K., & Perkins, S. (2024). HPLC analysis: The reduction of benzophenone to Diphenylmethanol. American Chemical Society. Retrieved from [Link]
- Scribd. (n.d.). 5-Sample Preparation Methods in FT-IR Spectros. Retrieved from [Link]
- Edinburgh Instruments. (2023). Common Sampling Techniques of FTIR Spectroscopy. Retrieved from [Link]
- Golen, J. A. (2016). Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction. Springer Protocols. Retrieved from [Link]
- The Organic Chemistry Tutor. (2021). Mass Spectroscopy Explained | Fragmentation & Peak Analysis with Acetophenone Example. Retrieved from [Link]
- Metin, Ö. (2011). Basic 1H- and 13C-NMR Spectroscopy. Retrieved from [Link]
- Figshare. (2023). Catalogue of chromatogram data for separating acetophenone and 1-phenylethanol via GC-MS. Retrieved from [Link]
- Mettler Toledo. (n.d.). Carbonyl in Aldehyde & Ketone - UV Vis Spectroscopy. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Journal of the Chemical Society, Perkin Transactions 2. (1990). 1H and 13C NMR spectra of α-heterocyclic ketones and assignment of keto, enol and enaminone tautomeric structures. Retrieved from [Link]
- Gunawan, G., et al. (2021). How to Read and Interpret 1H-NMR and 13C-NMR Spectrums. Indonesian Journal of Science & Technology. Retrieved from [Link]
- Indonesian Journal of Science and Technology. (2021). How to Read and Interpret 1H-NMR and 13C-NMR Spectrums. Retrieved from [Link]
- International Journal of Pharmaceutical Research and Applications. (2021). Uv-Vis Spectroscopy in Analysis of Phytochemicals. Retrieved from [Link]
- ResearchGate. (2017). Time dependent UV-Vis spectra of reduction of aromatic ketones with NaBH4. Retrieved from [Link]
- Master Organic Chemistry. (2016). UV-Vis Spectroscopy: Absorbance of Carbonyls. Retrieved from [Link]
- Indonesian Journal of Science and Technology. (2021). How to Read and Interpret UV-VIS Spectrophotometric Results in Determining the Structure of Chemical Compounds. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. researchgate.net [researchgate.net]
- 2. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 3. Separation of Benzophenone on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]

- 4. 1H and 13C NMR spectra of α-heterocyclic ketones and assignment of keto, enol and enaminone tautomeric structures - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. scribd.com [scribd.com]
- 7. Sample preparation in mass spectrometry - Wikipedia [en.wikipedia.org]
- 8. youtube.com [youtube.com]
- 9. Sample preparation GC-MS [scioninstruments.com]
- 10. Sample Preparation | Harvard Center for Mass Spectrometry [massspec.fas.harvard.edu]
- 11. Sample Preparation Protocol for Open Access MS | Mass Spectrometry Research Facility [massspec.chem.ox.ac.uk]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. figshare.com [figshare.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. organomation.com [organomation.com]
- 16. HPLC analysis: The reduction of benzophenone to Diphenylmethanol | Poster Board #1825 - American Chemical Society [acs.digitellinc.com]
- 17. Solid-Phase Extraction and Reverse-Phase HPLC: Application to Study the Urinary Excretion Pattern of Benzophenone-3 and its Metabolite 2,4-Dihydroxybenzophenone in Human Urine - PMC [pmc.ncbi.nlm.nih.gov]
- 18. helixchrom.com [helixchrom.com]
- 19. jascoinc.com [jascoinc.com]
- 20. edinst.com [edinst.com]
- 21. eng.uc.edu [eng.uc.edu]
- 22. drawellanalytical.com [drawellanalytical.com]
- 23. masterorganicchemistry.com [masterorganicchemistry.com]
- 24. mt.com [mt.com]
- 25. About Single X-ray Diffraction | Single Crystal X-Ray Diffraction | University of Waterloo [uwaterloo.ca]
- 26. creative-biostructure.com [creative-biostructure.com]

© 2026 BenchChem. All rights reserved.

- 27. Determination of Absolute Configuration Using Single Crystal X-Ray Diffraction | Springer Nature Experiments [experiments.springernature.com]
- To cite this document: BenchChem. [Characterization of Aryl Ketones: A Comprehensive Guide to Analytical Methods and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313817/docs#characterization-of-aryl-ketones-a-comprehensive-guide-to-analytical-methods-and-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check